

# Application Notes and Protocols for Bromodichloromethane Analytical Standards

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## Compound of Interest

Compound Name: *Bromodichloromethane*

Cat. No.: *B127517*

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## Introduction

**Bromodichloromethane** (BDCM) is a trihalomethane (THM) commonly found as a disinfection byproduct in chlorinated drinking water.<sup>[1][2]</sup> Its potential carcinogenicity and toxicity make it a compound of significant interest in environmental monitoring and toxicological research.<sup>[1][3]</sup> Accurate quantification of **Bromodichloromethane** is crucial for ensuring water quality and for conducting reliable studies in drug development and other scientific fields. This document provides detailed information on analytical standards and reference materials for **Bromodichloromethane**, along with comprehensive experimental protocols for its analysis.

## Analytical Standards and Reference Materials

A variety of analytical standards and certified reference materials (CRMs) are available for the accurate identification and quantification of **Bromodichloromethane**. These materials are essential for instrument calibration, method validation, and quality control.

Table 1: Commercially Available **Bromodichloromethane** Analytical Standards and Reference Materials

Product Description	Supplier	Catalog Number (Example)	Format	Concentration	Certification	Storage
Bromodichloromethane analytical standard	Sigma-Aldrich	77101502	Neat	1000 mg	Analytical Standard	2-8°C
EPA 501/601 Trihalomethanes Calibration Mix	Sigma-Aldrich	CRM47904	Multi-component solution in Methanol	100 µg/mL of each component	Certified Reference Material (ISO 17034, ISO/IEC 17025)	2-8°C
EPA 501/601 Trihalomethanes Calibration Mix	Sigma-Aldrich	CRM48746	Multi-component solution in Methanol	200 µg/mL of each component	Certified Reference Material (TraceCERT®)	2-8°C
Trihalomethanes Mix	AccuStandard	M-501	Multi-component solution in Methanol	0.2 mg/mL of each component	Certified Reference Material (ISO 17034)	Refrigerator (0-5 °C)
Trihalomethanes Standard Solution	CPAChem	F112721	Multi-component solution in Methanol	200 µg/mL of each component	ISO 17034, ISO 17025, ISO 9001	Refrigerator (2°C to 8°C)
Bromodichloromethane	LGC Standards	Neat	-	ISO 17034	-	

Trihalomet hanes - WS certified reference material	Sigma- Aldrich	QCO-002	Matrix Material	Lot-specific	Certified Reference Material (ISO 17034, ISO/IEC 17025)	2-8°C
Bromodichl oromethan e	CRM LABSTAN DARD	AST1Y6P1 667	Neat	25 mg, 50 mg, 100 mg	Analytical Standard (≥ 95% purity)	-

## Experimental Protocols

The analysis of **Bromodichloromethane**, particularly in environmental samples, is commonly performed using gas chromatography (GC) coupled with various detectors, such as an electron capture detector (ECD) or a mass spectrometer (MS). The United States Environmental Protection Agency (US EPA) has established several standard methods for this purpose.

### Protocol 1: Analysis of Trihalomethanes in Drinking Water by Purge and Trap GC (Based on EPA Method 501.1)

This method is designed for the determination of four trihalomethanes, including **Bromodichloromethane**, in drinking water.<sup>[4]</sup>

#### 1. Sample Preparation: Purge and Trap

- Apparatus: Purging device, trap, and desorber.
- Procedure:
  - An inert gas is bubbled through a 5-mL water sample contained in a purging chamber at ambient temperature.

- The trihalomethanes are efficiently transferred from the aqueous phase to the vapor phase.
- The vapor is swept through a sorbent trap where the trihalomethanes are trapped.
- After purging is complete, the trap is heated and backflushed with the inert gas to desorb the trihalomethanes onto a gas chromatographic column.

## 2. Gas Chromatography (GC)

- Column: 1% SP-1000 on Carbopack-B (60/80 mesh).[4]
- Carrier Gas: Helium at 40 mL/minute.[4]
- Temperature Program:
  - Isothermal at 45°C for 3 minutes.[4]
  - Ramp at 8°C/minute to 220°C.[4]
  - Hold at 220°C for 15 minutes or until all compounds have eluted.[4]
- Detector: Halide-specific detector.

## 3. Quality Control

- A 2 µg/L check sample should be analyzed daily before analyzing any samples to check instrument status and response factors.[4]
- Analyze a sample blank to monitor for potential interferences.[4]

# Protocol 2: Analysis of Volatile Organic Compounds in Water by GC/MS (Based on EPA Method 524.2)

This method is applicable to the determination of a wide range of volatile organic compounds, including **Bromodichloromethane**, in drinking water.

## 1. Sample Preparation: Purge and Trap

- Follow a similar purge and trap procedure as described in Protocol 1. The specific conditions for the purge and trap system should be optimized as per the instrument manufacturer's instructions.

## 2. Gas Chromatography/Mass Spectrometry (GC/MS)

- GC Column: A common choice is a Restek Rtx® VMS column (20 m, 0.18 mm, 1 µm film) or equivalent.[5]
- Injector: Operate in split mode.[5]
- Carrier Gas: Helium.
- MS System: A quadrupole mass spectrometer, such as the Thermo Scientific™ ISQ™ 7000 MS system, can be used.[5]
- Ion Source: ExtractaBrite™ ion source or similar.[5]
- Data Acquisition: Full scan mode to identify and quantify the target compounds.

## 3. Calibration

- Prepare a calibration curve from a working standard solution (e.g., 25 µg/mL in methanol) diluted to concentrations ranging from 0.05 µg/L to 50 µg/L.[5]
- Internal and surrogate standards (e.g., 4-bromofluorobenzene and 1,2-dichlorobenzene-d4) should be used to ensure accuracy and precision.[5]

# Protocol 3: Liquid-Liquid Extraction GC-ECD (Based on EPA Method 551.1)

This method is suitable for the determination of chlorination disinfection byproducts, including **Bromodichloromethane**, in drinking water.[6]

## 1. Sample Preparation: Liquid-Liquid Extraction

- Procedure:

- Extract a 50 mL water sample with 3 mL of methyl tert-butyl ether (MTBE) or 5 mL of pentane.[6]
- Shake vigorously to ensure thorough mixing.
- Allow the phases to separate.

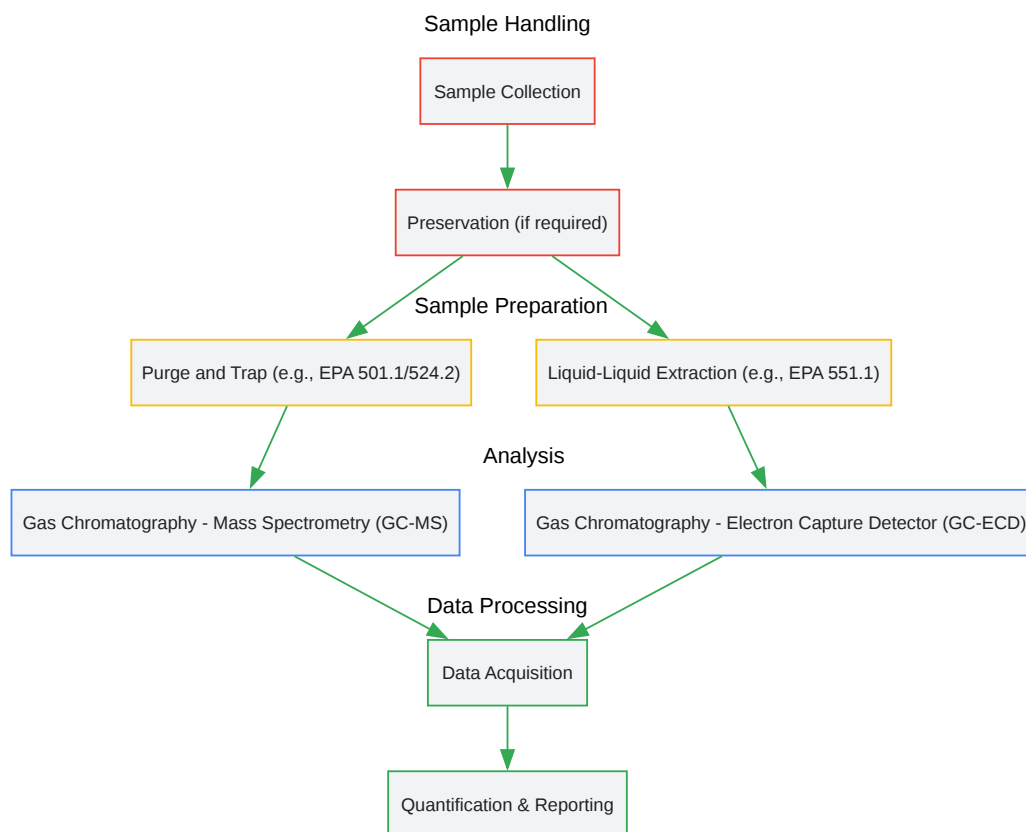
## 2. Gas Chromatography with Electron Capture Detection (GC-ECD)

- Injection: Inject 2  $\mu$ L of the extract into the GC.[6]
- Column: Fused silica capillary column.
- Detector: Linearized electron capture detector.[6]
- Quantitation: Use procedural standard calibration.[6]

## Visualized Workflows

The following diagrams illustrate the general experimental workflows for the analysis of **Bromodichloromethane**.

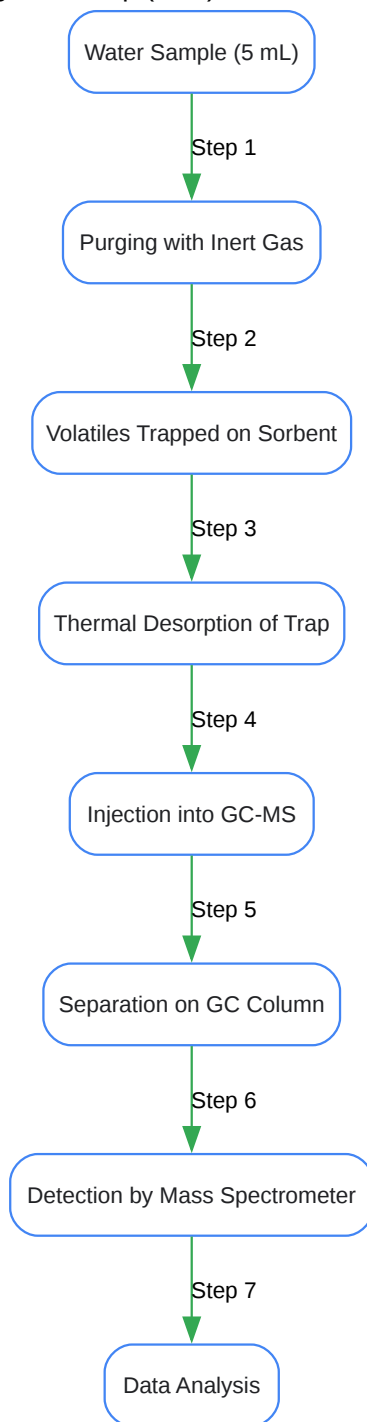
## General Workflow for Bromodichloromethane Analysis



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Caption: Overview of **Bromodichloromethane** analysis workflow.

## Purge and Trap (P&amp;T) GC-MS Workflow

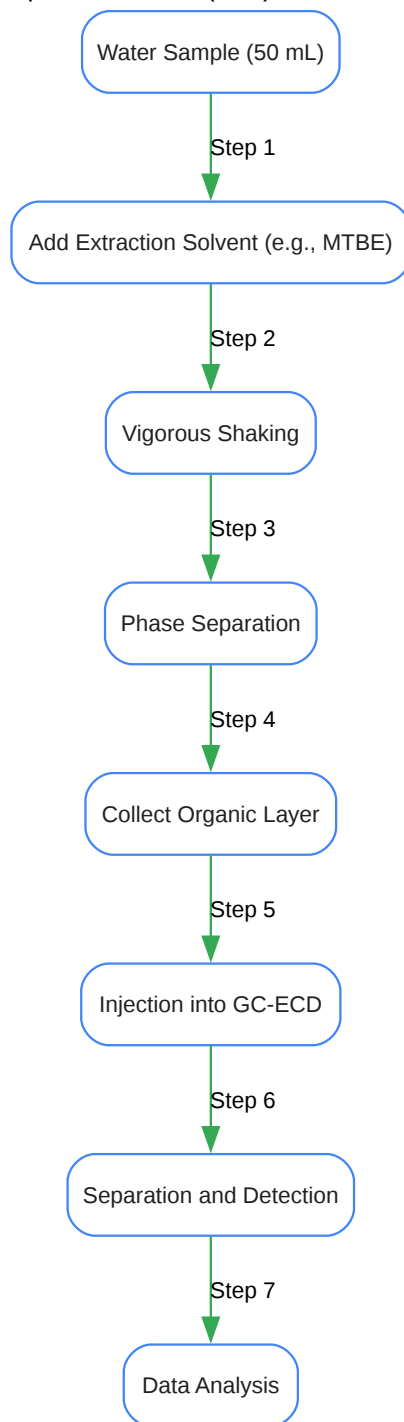


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Caption: Detailed Purge and Trap GC-MS process.



## Liquid-Liquid Extraction (LLE) GC-ECD Workflow



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Caption: Detailed Liquid-Liquid Extraction GC-ECD process.

## Conclusion

The selection of an appropriate analytical standard and method is critical for the accurate and reliable quantification of **Bromodichloromethane**. Certified reference materials ensure traceability and comparability of results. The provided EPA methods offer robust and validated protocols for the analysis of **Bromodichloromethane** in various matrices, particularly drinking water. Researchers, scientists, and drug development professionals should carefully consider the specific requirements of their application to choose the most suitable standard and analytical approach.

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